

Essential Safety and Disposal Procedures for (p-hydroxyphenethyl)-urea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urea, (p-hydroxyphenethyl)-

Cat. No.: B15482275

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of (p-hydroxyphenethyl)-urea, a compound that combines the chemical properties of urea and a phenolic group.

(p-hydroxyphenethyl)-urea is not classified as an acutely hazardous waste under the Resource Conservation and Recovery Act (RCRA); however, due to its phenolic component, it requires careful management as a hazardous waste. The procedures outlined below are designed to provide clear, step-by-step guidance for its disposal.

Personal Protective Equipment (PPE)

Before handling (p-hydroxyphenethyl)-urea, ensure that the following personal protective equipment is worn:

PPE Category	Item
Eye Protection	Chemical safety goggles or a face shield
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	A fully buttoned laboratory coat

Disposal Protocol for (p-hydroxyphenethyl)-urea

Adherence to the following steps is crucial for the safe disposal of (p-hydroxyphenethyl)-urea and associated materials. All procedures involving this compound should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Step 1: Waste Collection

- **Solid Waste:** Collect solid (p-hydroxyphenethyl)-urea waste in a designated, leak-proof, and sealable hazardous waste container.
- **Aqueous Solutions:** Solutions containing (p-hydroxyphenethyl)-urea should be collected in a shatter-proof bottle designated for hazardous aqueous waste.
- **Contaminated Materials:** All materials that have come into contact with (p-hydroxyphenethyl)-urea, such as pipette tips, centrifuge tubes, and gloves, must be collected in a separate, sealable container or bag clearly marked as hazardous waste.^[1]

Step 2: Labeling

Properly label all waste containers with a hazardous waste tag. The label must include:

- The full chemical name: (p-hydroxyphenethyl)-urea
- The words "Hazardous Waste"
- An indication of the primary hazards (e.g., "Toxic")
- The date the waste was first added to the container.

Step 3: Storage

Store the sealed and labeled hazardous waste containers in a designated satellite accumulation area within the laboratory. Ensure that the storage area is away from incompatible materials, particularly strong oxidizing agents.

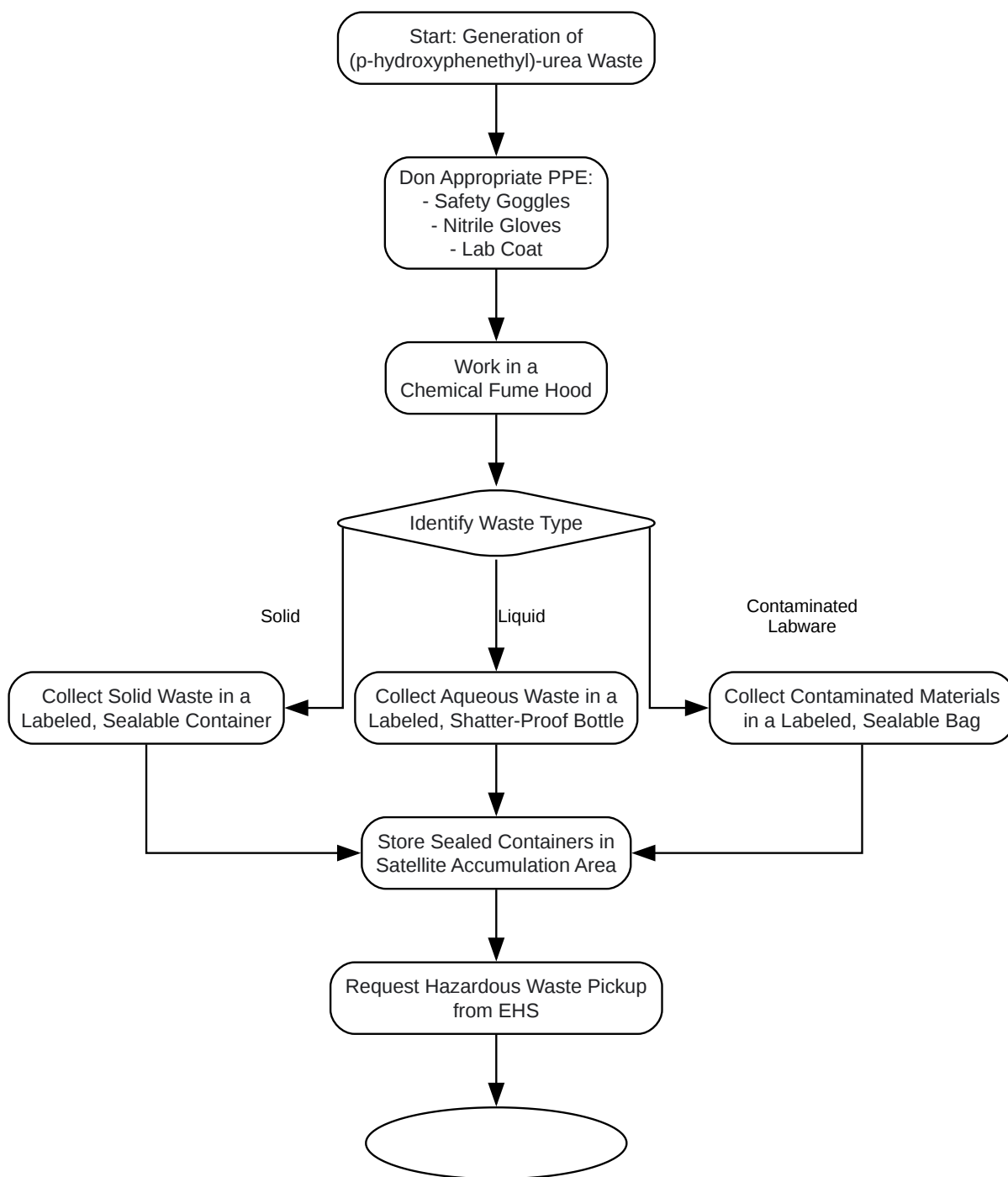
Step 4: Waste Pickup

Once the waste container is full, or if it is no longer being used, arrange for its collection by your institution's Environmental Health and Safety (EHS) department. Follow your institution's specific procedures for requesting a hazardous waste pickup.

Prohibited Disposal Methods

- Do NOT dispose of (p-hydroxyphenethyl)-urea down the sink or in regular trash receptacles. [\[1\]](#) The phenolic component can be harmful to aquatic life and interfere with wastewater treatment processes.
- Do NOT mix (p-hydroxyphenethyl)-urea waste with other waste streams unless explicitly permitted by your EHS department.

Experimental Workflow for Disposal



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Disposal workflow for (p-hydroxyphenethyl)-urea.

This procedural guidance is intended to supplement, not replace, your institution's specific chemical hygiene and hazardous waste management plans. Always consult your local EHS department for clarification on disposal policies and procedures.

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References

- 1. Phenol, Chloroform, or TRIzol™ Waste Disposal | Research Safety Affairs | Office of Research | UTHSC [uthsc.edu]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for (p-hydroxyphenethyl)-urea]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15482275#urea-p-hydroxyphenethyl-proper-disposal-procedures]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com